

A Comprehensive Technical Guide to the Physical Properties of N-Butylacetamide

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Compound of Interest

Compound Name: *N-Butoxyacetamide*

Cat. No.: *B15428253*

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Introduction

N-Butylacetamide, also known as N-butan-1-ylacetamide, is an organic compound with the chemical formula $C_6H_{13}NO$.^[1] It belongs to the class of secondary amides and finds applications as a solvent and as an intermediate in chemical synthesis. A thorough understanding of its physical properties is essential for its effective use in research and development, particularly in drug formulation and process chemistry where solubility, stability, and physical state are critical parameters. This guide provides a detailed overview of the key physical properties of N-Butylacetamide, including methodologies for their experimental determination.

It is important to note that the user's original query for "**N-Butoxyacetamide**" did not yield a recognized chemical compound in standard databases. The information presented here pertains to N-Butylacetamide, which is the likely intended compound based on common chemical nomenclature.

Core Physical Properties

The physical characteristics of N-Butylacetamide have been determined by various experimental studies. The following tables summarize the key quantitative data available for this compound. It should be noted that some variations in reported values exist in the literature, which may be attributed to different experimental conditions and measurement techniques.

General and Molecular Properties

Property	Value	Source
IUPAC Name	N-butylacetamide	[2]
CAS Number	1119-49-9	[1]
Molecular Formula	C6H13NO	[1]
Molecular Weight	115.17 g/mol	[2]
Canonical SMILES	CCCCNC(=O)C	[1]
InChIKey	GYLDXXLJMRTVSS-UHFFFAOYSA-N	[1]

Thermophysical Properties

Property	Value	Conditions	Source
Melting Point	-12 °C		
	112-114 °C		
	228-229 °C		[1]
Boiling Point	228 °C	760 Torr	[1]
	229 °C		
	117 °C	9 mmHg	[3]
Density	0.8994 g/cm ³	20 °C	[1]
	0.902 g/mL		
	0.9 g/mL		[3]
Flash Point	114.5 °C		
Refractive Index	1.441		
	1.439-1.441		

Solubility

Solvent	Solubility	Conditions	Source
Water	8839 mg/L	25 °C (estimated)	

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and verification of physical property data. While specific protocols for N-Butylacetamide are not readily available in their entirety, the following sections describe standard laboratory procedures for determining the key physical properties of organic amides.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition is sharp. The capillary tube method is a common and reliable technique for determining the melting point.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of dry N-Butylacetamide is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.

- **Measurement:** The packed capillary tube is placed in the heating block of the melting point apparatus. The sample is heated rapidly to about 15-20 °C below the expected melting point.
- **Observation:** The heating rate is then reduced to 1-2 °C per minute. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.^{[3][4]}

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. The micro-reflux method using a Thiele tube is suitable for small sample volumes.

Apparatus:

- Thiele tube
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of N-Butylacetamide is placed in the small test tube.
- **Capillary Inversion:** A capillary tube, with its sealed end up, is placed inside the test tube containing the liquid.
- **Assembly:** The test tube is attached to a thermometer, and the assembly is clamped so that the bulb of the thermometer and the test tube are immersed in the mineral oil within the

Thiele tube.

- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[5][6]}

Determination of Density

Density is the mass of a substance per unit of volume. For a liquid like N-Butylacetamide, a pycnometer or a digital density meter can be used for accurate measurements.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

- **Clean and Dry:** The pycnometer is thoroughly cleaned and dried.
- **Mass of Empty Pycnometer:** The mass of the empty, dry pycnometer is accurately determined using an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with N-Butylacetamide, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped from the outside. The pycnometer is placed in a constant temperature water bath to reach thermal equilibrium. The mass of the pycnometer filled with the sample is then measured.

- **Mass of Pycnometer with Water:** The pycnometer is emptied, cleaned, and filled with distilled water. The same procedure of bringing it to thermal equilibrium in the water bath and measuring its mass is followed.
- **Calculation:** The density of N-Butylacetamide is calculated using the following formula:
$$\text{Density} = (\text{Mass of sample} / \text{Mass of water}) * \text{Density of water at the experimental temperature}.$$

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. A general qualitative and semi-quantitative procedure is as follows.

Apparatus:

- Test tubes with stoppers
- Graduated pipettes
- Vortex mixer or shaker
- Analytical balance

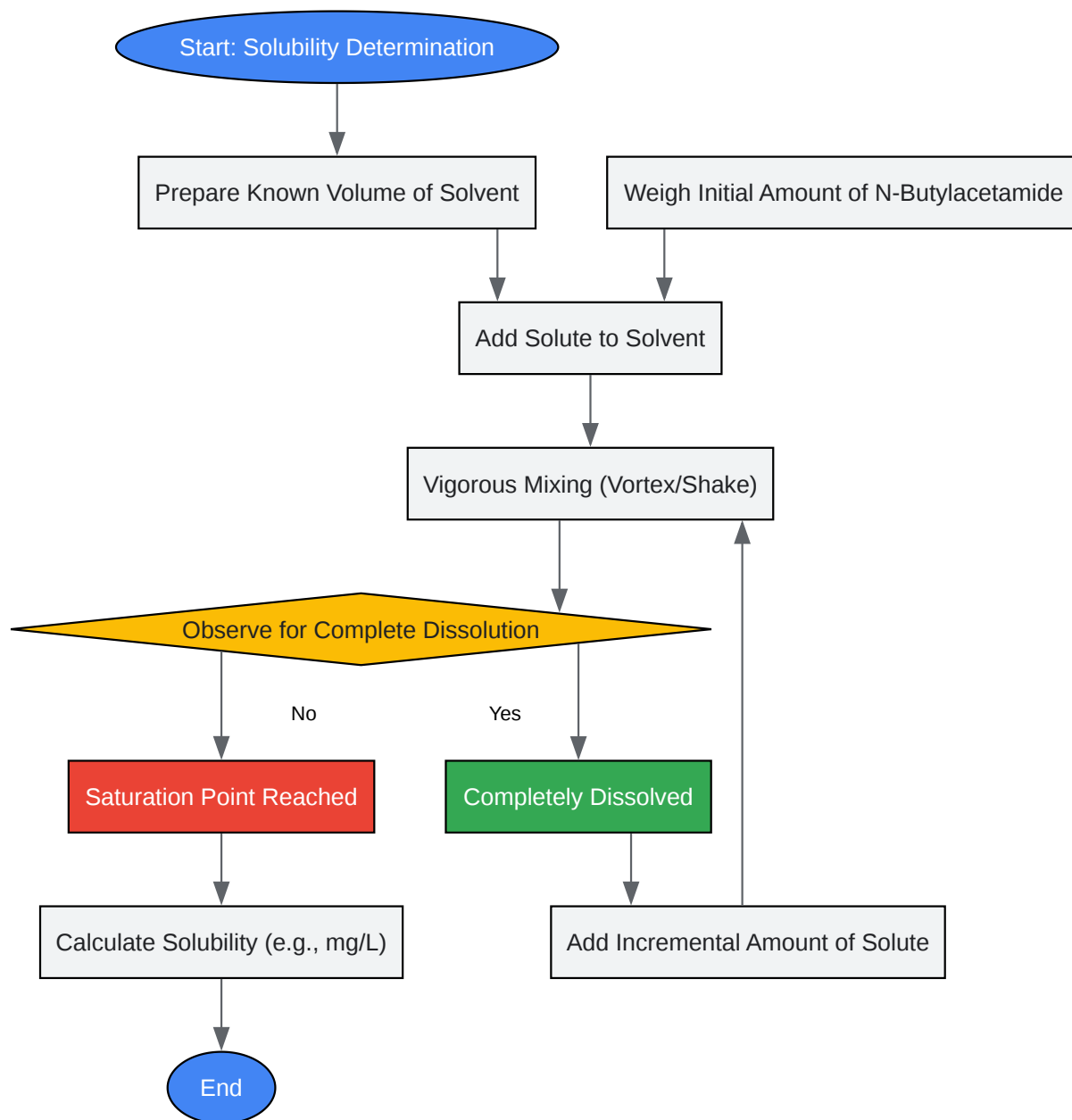
Procedure:

- **Solvent Addition:** A known volume of the solvent (e.g., 1 mL of water) is placed in a test tube.
- **Solute Addition:** A small, pre-weighed amount of N-Butylacetamide (e.g., 10 mg) is added to the test tube.
- **Mixing:** The test tube is stoppered and vigorously shaken or vortexed for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- **Observation:** The mixture is allowed to stand, and a visual observation is made to determine if the solute has completely dissolved.

- Incremental Addition: If the solute dissolves completely, further known quantities are added incrementally and the process is repeated until the solution becomes saturated (i.e., solid particles remain undissolved).
- Quantification: The total mass of the solute that dissolved in the known volume of the solvent is used to express the solubility, often in terms of g/L or mol/L.^{[7][8]} This procedure can be repeated with various organic solvents to determine the solubility profile of N-Butylacetamide.

Workflow and Pathway Diagrams

To visualize the experimental processes, the following diagrams are provided in the DOT language, compatible with Graphviz.



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Caption: Workflow for the experimental determination of solubility.

As N-Butylacetamide is a small molecule primarily used as a chemical intermediate, there are no established signaling pathways in which it is a key component. Therefore, a signaling pathway diagram is not applicable.

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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. researchgate.net [researchgate.net]
- 3. 6.1D: Step-by-Step Procedures for Melting Point Determination - Chemistry LibreTexts [chem.libretexts.org]
- 4. westlab.com [westlab.com]
- 5. cdn.juniata.edu [cdn.juniata.edu]
- 6. 6.2B: Step-by-Step Procedures for Boiling Point Determination - Chemistry LibreTexts [chem.libretexts.org]
- 7. scribd.com [scribd.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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